

Safe Disposal of L-hydroxylysine Dihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: *L-hydroxylysine dihydrochloride*

Cat. No.: *B15572318*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents like **L-hydroxylysine dihydrochloride** is a critical component of laboratory safety and environmental responsibility. Adherence to established protocols is essential to mitigate risks and ensure compliance with regulatory standards. This guide provides a clear, step-by-step process for the safe disposal of **L-hydroxylysine dihydrochloride**, based on information from safety data sheets (SDS).

Key Safety and Hazard Information

L-hydroxylysine dihydrochloride is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Therefore, preventing its release into the environment is of paramount importance.

Quantitative Data

For easy reference, the following table summarizes key quantitative data for **L-hydroxylysine dihydrochloride**.

Property	Value
Molecular Formula	C6H16Cl2N2O3[1]
Molecular Weight	235.11 g/mol [1]
CAS Number	172213-74-0[1]

Disposal Procedure

The primary directive for the disposal of **L-hydroxylysine dihydrochloride** is to dispose of the contents and container to an approved waste disposal plant^[1]. This ensures that the chemical is handled by qualified professionals and processed in a manner that neutralizes its hazards.

Step-by-Step Disposal Protocol:

- **Personal Protective Equipment (PPE):** Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including gloves, safety glasses, and a lab coat.
- **Container Management:**
 - Keep the **L-hydroxylysine dihydrochloride** in its original or a compatible, properly labeled container.
 - Ensure the container is tightly sealed to prevent spills or leaks.
- **Waste Segregation:**
 - Do not mix **L-hydroxylysine dihydrochloride** with other waste streams unless explicitly permitted by your institution's waste management guidelines.
 - Store the container in a designated, secure area for chemical waste collection.
- **Engage Professional Disposal Services:**
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Provide them with the Safety Data Sheet (SDS) for **L-hydroxylysine dihydrochloride** to ensure they are fully aware of the material's hazards.
- **Documentation:**
 - Maintain a record of the amount of **L-hydroxylysine dihydrochloride** designated for disposal, the date, and the disposal service used.

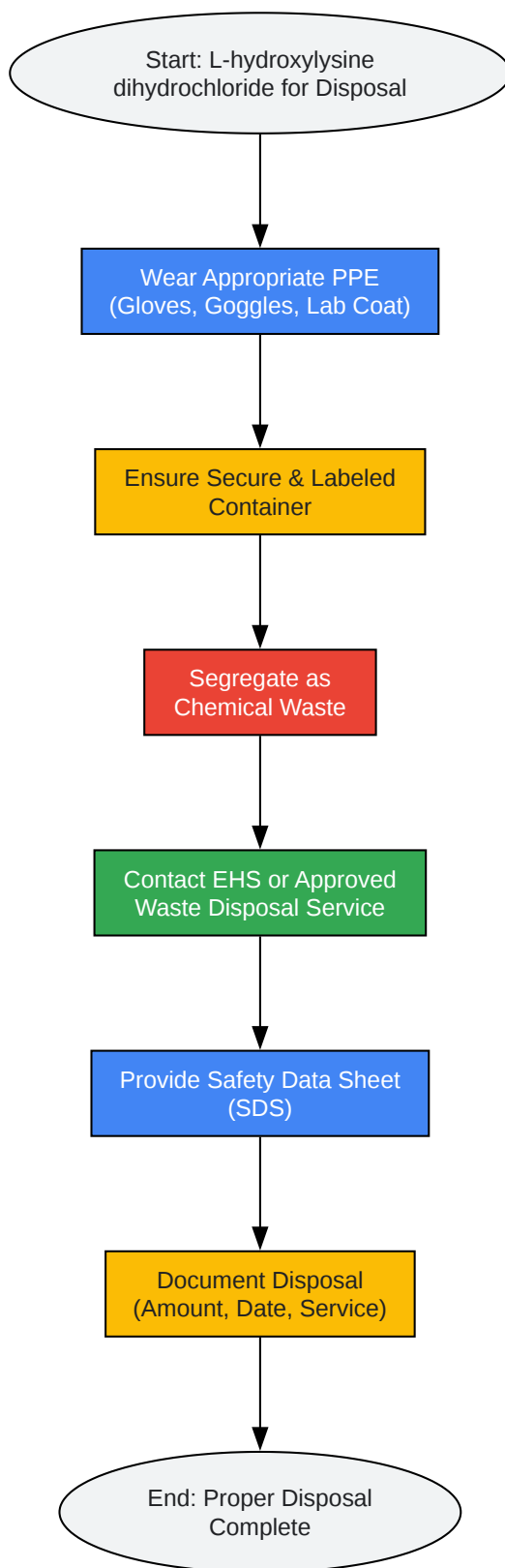
Accidental Release Measures

In the event of a spill, the following measures should be taken:

- **Personal Precautions:** Use personal protective equipment and ensure adequate ventilation. Evacuate personnel to safe areas^[1].
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses^[1].
- **Containment and Cleaning:** Collect any spillage^[1]. Sweep up the solid material and place it into a suitable, labeled container for disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **L-hydroxylysine dihydrochloride**.



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Caption: Disposal workflow for **L-hydroxylysine dihydrochloride**.

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References

- 1. L-hydroxylysine dihydrochloride[172213-74-0]MSDS [dcchemicals.com]
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